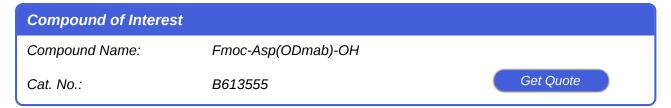


A Comprehensive Technical Guide to the Safety of Fmoc-Asp(ODmab)-OH

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety information for N- α -Fmoc-L-aspartic acid β -4-{N-[1-(4,4-dimethyl-2,6-dioxocyclohexylidene)-3-methylbutyl]-amino} benzyl ester (**Fmoc-Asp(ODmab)-OH**), a key reagent in peptide synthesis. Adherence to these safety protocols is crucial for ensuring a safe laboratory environment and maintaining the integrity of research outcomes.

Chemical and Physical Properties

Fmoc-Asp(ODmab)-OH is a derivative of aspartic acid used in solid-phase peptide synthesis. [1] A summary of its key physical and chemical properties is presented below.



Property	Value	
CAS Number	269066-08-2[2][3][4][5]	
Molecular Formula	C39H42N2O8	
Molecular Weight	666.7 g/mol or 666.76 g/mol or 666.77 g/mol	
Appearance	White to off-white or beige powder	
Functional Group	Carboxylic acid	
Solubility	Soluble in DMSO (200 mg/mL)	
Boiling Point (Predicted)	841.0 ± 65.0 °C	
Density (Predicted)	1.264 ± 0.06 g/cm ³	
pKa (Predicted)	3.51 ± 0.23	

Hazard Identification and First Aid

According to available safety data sheets, **Fmoc-Asp(ODmab)-OH** is not classified as a hazardous substance or mixture. However, as with any chemical, appropriate caution should be exercised.

First Aid Measures

Exposure Route	First Aid Protocol	
Inhalation	Move the person to fresh air. If breathing is difficult, give artificial respiration.	
Skin Contact	Wash off with soap and plenty of water.	
Eye Contact	Flush eyes with water as a precaution.	
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.	

In case of accidental exposure, it is crucial to follow these first aid measures promptly. Repeated or prolonged exposure is not known to aggravate any medical condition.



Handling, Storage, and Personal Protective Equipment

Proper handling and storage are essential for maintaining the stability and safety of **Fmoc-Asp(ODmab)-OH**.

Storage Recommendations

The recommended storage temperature for **Fmoc-Asp(ODmab)-OH** varies depending on its form and the supplier. It is crucial to consult the manufacturer's specific recommendations.

Form	Recommended Storage Temperature	Shelf Life
Solid Powder	2-8°C, 15-25°C, or -20°C	Up to 3 years at -20°C, 2 years at 4°C
Stock Solution	-20°C or -80°C	Up to 1 month at -20°C, up to 6 months at -80°C

Handling Procedures

When handling **Fmoc-Asp(ODmab)-OH**, the following workflow should be followed to minimize exposure and ensure safety.



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Workflow for Handling Fmoc-Asp(ODmab)-OH

Personal Protective Equipment (PPE)



Foundational & Exploratory

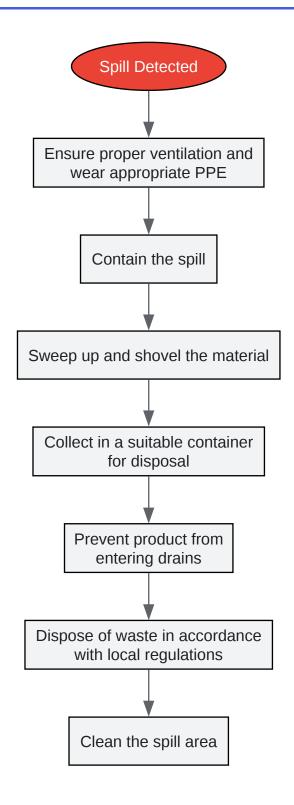
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The use of appropriate personal protective equipment is mandatory to prevent direct contact with the chemical.









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